

Propio-D5-phenone: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: *Propio-D5-phenone*

Cat. No.: *B1490012*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and handling information for **Propio-D5-phenone** (CAS: 342610-99-5), a deuterated stable isotope of propiophenone. The information presented herein is intended to support researchers, scientists, and drug development professionals in the safe use and management of this compound in a laboratory setting.

Chemical and Physical Properties

Propio-D5-phenone is a valuable tool in various research applications, particularly in metabolic studies and as an internal standard in mass spectrometry-based analyses. Understanding its physical and chemical properties is fundamental to its safe handling. While specific data for the deuterated form is limited, the properties of its non-deuterated analog, propiophenone, serve as a reliable reference.

Property	Value	Reference
CAS Number	342610-99-5	[1]
Molecular Formula	C ₆ H ₅ COCD ₂ CD ₃	[2]
Molecular Weight	139.21 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Density	1.009 g/mL	[3]
Melting Point	17 - 19 °C (63 - 66 °F)	[3]
Boiling Point	218 °C (424 °F)	[3]
Flash Point	92 °C (198 °F)	[3]
Water Solubility	2 g/L	[3]
Vapor Pressure	0.23 hPa (0.17 mmHg) at 25 °C (77 °F)	[3]
Vapor Density	4.63 (Air = 1)	[3]
Partition Coefficient (octanol/water)	log Pow: 2.19	[3]

Hazard Identification and Safety Precautions

Propio-D5-phenone is considered a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Adherence to appropriate safety protocols is crucial to minimize risk.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[4]
- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[4]
- H319: Causes serious eye irritation.[4]

- H332: Harmful if inhaled.[4]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[4]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[4]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P337+P313: If eye irritation persists: Get medical advice/attention.[4]
- P403+P235: Store in a well-ventilated place. Keep cool.[4]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

To the best of current knowledge, the chemical, physical, and toxicological properties of **Propio-D5-phenone** have not been thoroughly investigated. No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP.[3]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **Propio-D5-phenone** and ensure the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]

- Avoid contact with skin and eyes.[3]
- Avoid inhalation of vapor or mist.[3]
- Use non-sparking tools to prevent ignition.[5]
- Ground and bond containers when transferring material.[4]

Storage:

- Store at room temperature.[1][2]
- Keep the container tightly closed in a dry and well-ventilated place.
- Protect from heat and sources of ignition.[3]
- The compound is stable if stored under recommended conditions. After three years, it is recommended to re-analyze the chemical purity before use.[2]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is critical.

Accidental Release Measures:

- Ensure adequate ventilation and remove all sources of ignition.[5]
- Use personal protective equipment, including respiratory protection.[3]
- Contain the spill using an inert absorbent material.[3]
- Collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.[3]
- Do not allow the product to enter drains.[3]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and consult a physician.[3]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[3]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[3]

Fire-Fighting Measures

Propio-D5-phenone is a flammable liquid.

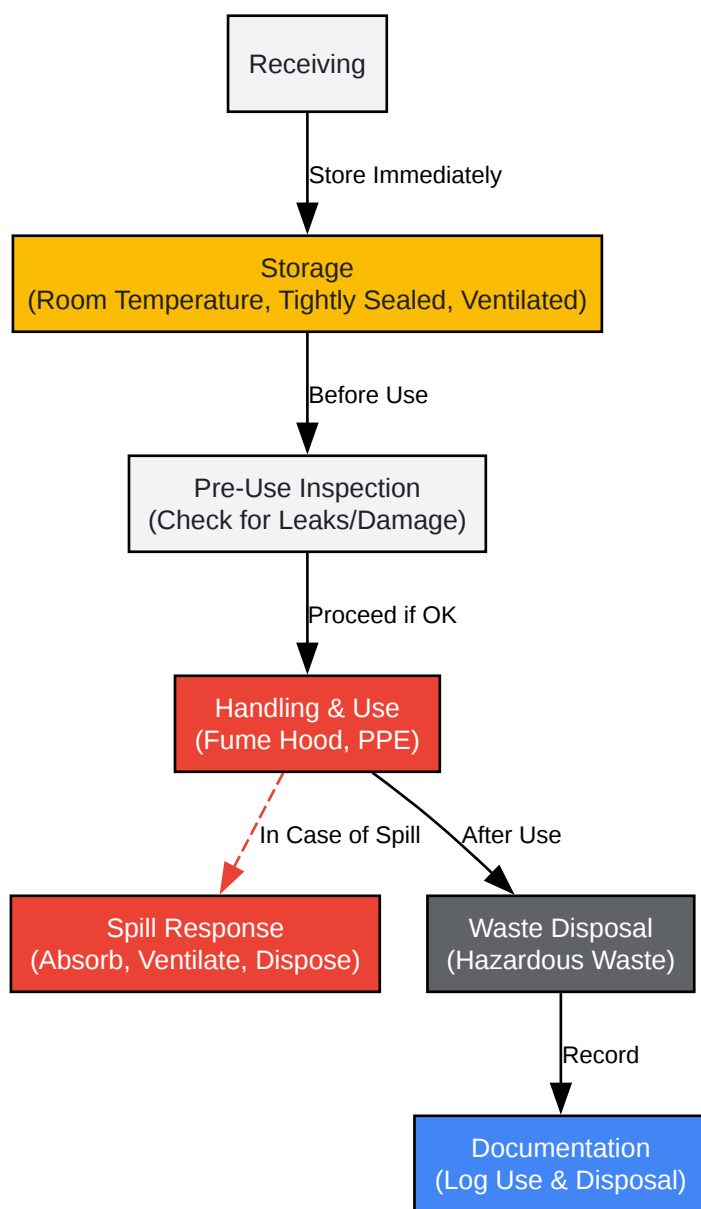
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Hazardous Combustion Products: Carbon oxides are formed under fire conditions.[3]
- Special Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[3]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Propio-D5-phenone** are not readily available in the public domain and are often proprietary to the manufacturer. For specific applications, it is recommended to consult relevant scientific literature or contact the supplier for more information.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Propio-D5-phenone** from receipt to disposal.



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Caption: Workflow for the safe handling of **Propio-D5-phenone**.

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